

# Spectroscopic Analysis of 1,1,4-Trimethylcyclohexane: A Technical Guide

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## Compound of Interest

Compound Name: 1,1,4-Trimethylcyclohexane

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This guide provides an in-depth analysis of the spectroscopic data for **1,1,4-trimethylcyclohexane**, a saturated monocyclic hydrocarbon. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering valuable insights for researchers, scientists, and professionals in drug development and chemical analysis.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **1,1,4-trimethylcyclohexane**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide distinct signals corresponding to the different magnetic environments of the nuclei.

### $^1\text{H}$ NMR Spectral Data

The proton NMR spectrum of **1,1,4-trimethylcyclohexane** is characterized by signals corresponding to the methyl and methylene protons in the cyclohexane ring.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~0.85	s	6H	C1-CH <sub>3</sub> (axial & equatorial)
~0.88	d	3H	C4-CH <sub>3</sub>
~1.10 - 1.45	m	9H	Cyclohexane ring protons

Note: Specific chemical shifts can vary slightly depending on the solvent and spectrometer frequency.

## <sup>13</sup>C NMR Spectral Data

The <sup>13</sup>C NMR spectrum provides information on the different carbon environments within the molecule.

Chemical Shift (ppm)	Carbon Type	Assignment
~23.0	CH <sub>3</sub>	C4-CH <sub>3</sub>
~28.0	CH <sub>3</sub>	C1-CH <sub>3</sub> (gem-dimethyl)
~30.5	C	C1
~31.0	CH	C4
~35.0	CH <sub>2</sub>	C3, C5
~40.0	CH <sub>2</sub>	C2, C6

Note: These are approximate chemical shift values.[\[1\]](#)

## Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. As an alkane, the IR spectrum of **1,1,4-trimethylcyclohexane** is dominated by C-H stretching and bending vibrations.[\[2\]](#)[\[3\]](#)

Wavenumber (cm <sup>-1</sup> )	Intensity	Vibration Type	Assignment
2850-2960	Strong	C-H Stretch	Aliphatic C-H
1445-1470	Medium	C-H Bend	CH <sub>2</sub> Scissoring
1365-1385	Medium	C-H Bend	CH <sub>3</sub> Bending (gem-dimethyl and C4-methyl)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization.[4] The mass spectrum of **1,1,4-trimethylcyclohexane** shows a molecular ion peak and several characteristic fragment ions.

m/z	Relative Intensity	Proposed Fragment
126	Moderate	[M] <sup>+</sup> (Molecular Ion)
111	High	[M-CH <sub>3</sub> ] <sup>+</sup>
83	Moderate	[M-C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
70	High	[C <sub>5</sub> H <sub>10</sub> ] <sup>+</sup>
55	High	[C <sub>4</sub> H <sub>7</sub> ] <sup>+</sup>
41	High	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>

## Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented.

### NMR Spectroscopy

A sample of **1,1,4-trimethylcyclohexane** is dissolved in a deuterated solvent, typically chloroform-d (CDCl<sub>3</sub>), in a 5 mm NMR tube.[5] The concentration is typically 5-25 mg/0.6 mL of solvent.[5] <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a spectrometer, for instance, a 400 MHz

instrument.[6] For  $^1\text{H}$  NMR, the spectral width is set from approximately -1 to 10 ppm. For  $^{13}\text{C}$  NMR, the spectral width is typically 0 to 220 ppm.[7] Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

## Infrared (IR) Spectroscopy

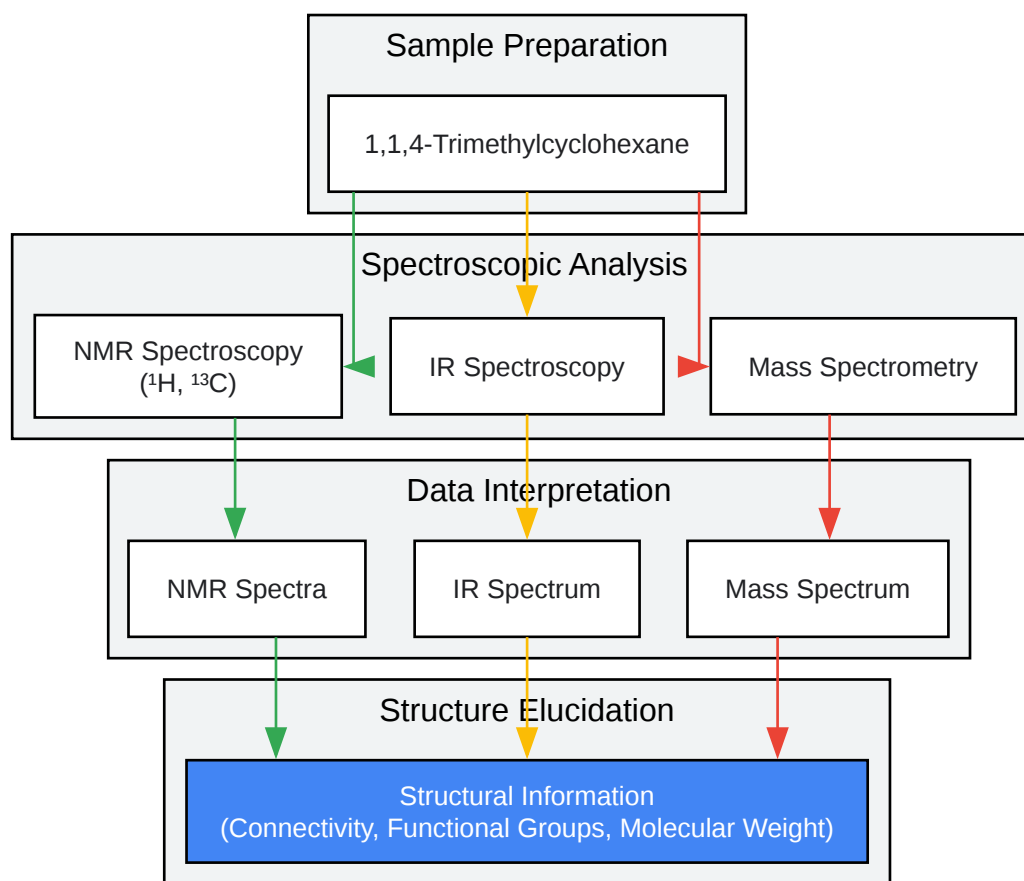
For a liquid sample like **1,1,4-trimethylcyclohexane**, the IR spectrum can be obtained by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to create a thin film.[8][9] Alternatively, a liquid cell can be used.[8] The spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer over a typical range of  $4000\text{-}400\text{ cm}^{-1}$ . [10] A background spectrum of the clean salt plates is taken prior to the sample measurement to subtract any atmospheric and instrumental interferences.[10]

## Mass Spectrometry

The mass spectrum is typically acquired using a mass spectrometer coupled with a gas chromatograph (GC-MS) for sample introduction and separation. The sample is injected into the GC, where it is vaporized and passed through a capillary column. The separated **1,1,4-trimethylcyclohexane** then enters the mass spectrometer. Electron Ionization (EI) is a common method where the sample is bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[11][12] The resulting ions are then separated by their mass-to-charge ratio ( $m/z$ ) by a mass analyzer and detected.[11]

## Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **1,1,4-trimethylcyclohexane**.



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Caption: Workflow for Spectroscopic Analysis.

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## References

- 1. 1,1,4-TRIMETHYLCYCLOHEXANE(7094-27-1) <sup>13</sup>C NMR spectrum [chemicalbook.com]
- 2. 1,1,4-Trimethylcyclohexane [webbook.nist.gov]
- 3. 1,1,4-Trimethylcyclohexane [webbook.nist.gov]
- 4. 1,1,4-Trimethylcyclohexane [webbook.nist.gov]

- 5. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 6. rsc.org [rsc.org]
- 7. benchchem.com [benchchem.com]
- 8. homework.study.com [homework.study.com]
- 9. researchgate.net [researchgate.net]
- 10. ursinus.edu [ursinus.edu]
- 11. Mass Spectrometry [www2.chemistry.msu.edu]
- 12. collard.chemistry.gatech.edu [collard.chemistry.gatech.edu]
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